Spectral Profiling of 6-Amino-5-bromopyridine-3-sulfonamide: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	*6-Amino-5-bromopyridine-3-sulfonamide*
CAS No.:	*1023816-98-9*
Cat. No.:	*B3074831*

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Executive Summary

6-Amino-5-bromopyridine-3-sulfonamide (CAS: 1023816-98-9) is a highly functionalized heterocyclic building block of critical importance in modern medicinal chemistry. Structurally, it combines a bidentate hydrogen-bonding motif (the aminopyridine sulfonamide) with a versatile synthetic handle (the 5-bromo substituent). This architecture makes it a "growth-ready" fragment: the sulfonamide and aminopyridine groups anchor the molecule to target proteins (such as kinases and BET bromodomains) via precise hydrogen-bonding networks, while the bromine atom serves as an orthogonal exit vector for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig couplings)[1][2].

This technical whitepaper provides an authoritative, first-principles synthesis of the spectral data (NMR, IR, MS) required to validate the structural integrity and purity of this compound.

Orthogonal Spectral Validation Workflow

To ensure rigorous Scientific Integrity (E-E-A-T), the characterization of highly functionalized heterocycles must rely on orthogonal analytical techniques. The following workflow illustrates

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the self-validating system used to confirm the identity of **6-Amino-5-bromopyridine-3-sulfonamide**.

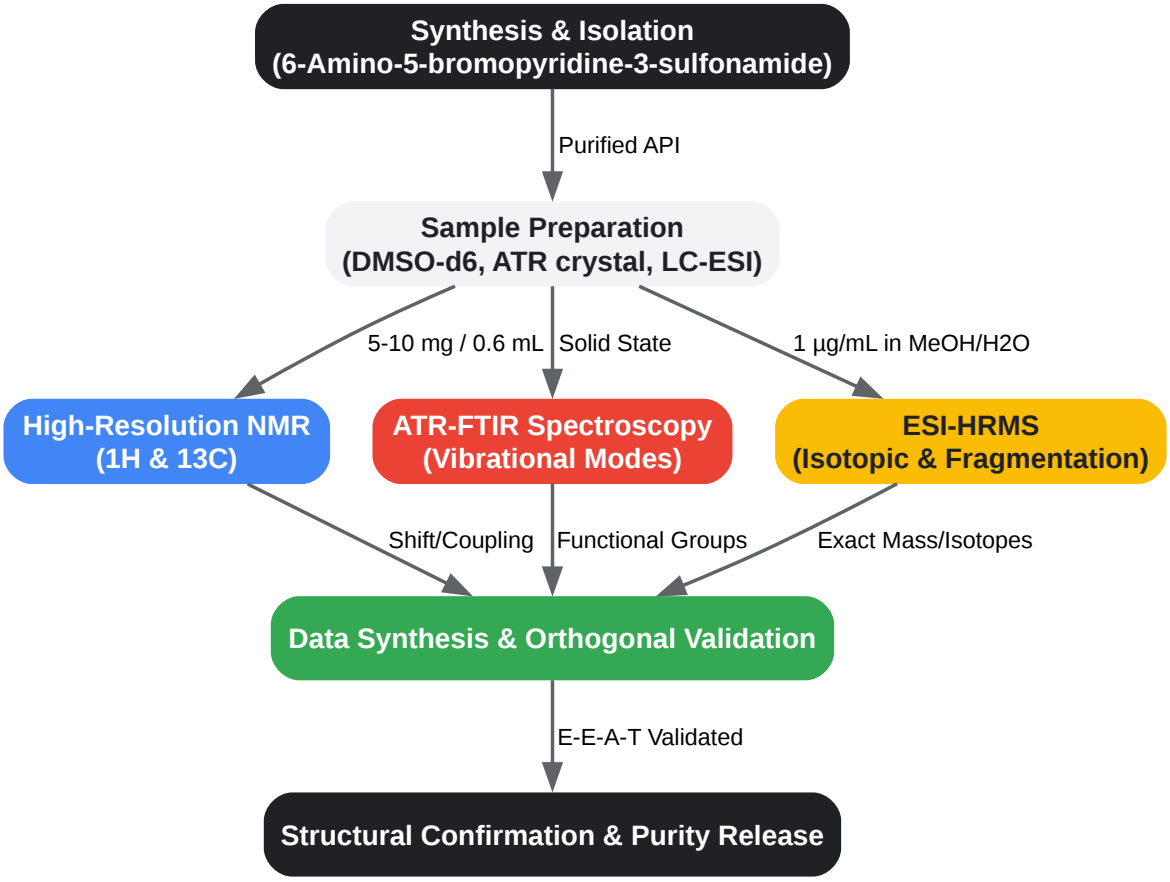

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Fig 1. Orthogonal spectral validation workflow for brominated aminopyridine sulfonamides.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Mechanistic Causality of Chemical Shifts

The selection of the NMR solvent is the first critical decision in the analytical protocol. DMSO-d_6 is mandatory for this compound. Unlike $CDCl_3$ (which suffers from poor solubility for sulfonamides) or CD_3OD (which causes rapid deuterium exchange of the -NH_2 and -SO_2NH_2 protons), DMSO-d_6 suppresses proton exchange, allowing the distinct observation of the primary amine and sulfonamide protons[2].

The pyridine ring contains two isolated protons at the C2 and C4 positions. Because they are separated by the C3-sulfonamide carbon, they exhibit a characteristic meta-coupling ($J \approx 2.2$ Hz).

- H2 Proton: Located between the electronegative pyridine nitrogen (N1) and the electron-withdrawing sulfonamide group (C3), this proton is severely deshielded, appearing furthest downfield.
- H4 Proton: Situated between the sulfonamide and the bromine atom, it is also deshielded but to a slightly lesser extent than H2.

Standardized NMR Protocol

- Sample Preparation: Dissolve 5–10 mg of the analyte in 0.6 mL of anhydrous DMSO-d_6 (isotopic purity ≥ 99.9%).
- Instrument Calibration: Lock the spectrometer to the deuterium signal of DMSO. Shim the magnetic field (Z1-Z5) until the residual DMSO pentet (2.50 ppm) exhibits a full-width at half-maximum (FWHM) of <1.0 Hz.
- Acquisition (^1H): Acquire 16–32 scans with a relaxation delay (D1) of 2.0 seconds to ensure accurate integration of the exchangeable protons.
- Acquisition (^{13}C): Acquire ≥ 512 scans with proton decoupling (WALTZ-16). Set D1 to 2.0 seconds.

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Consolidated NMR Data

Table 1: ^{1}H NMR Assignments (400 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Assignment / Causality
8.40	Doublet (d)	2.2	1H	H2: Highly deshielded by adjacent N1 and C3-SO_2NH_2.
7.95	Doublet (d)	2.2	1H	H4: Deshielded by C3-SO_2NH_2 and C5-Br. Meta coupling to H2.
7.30	Broad Singlet (br s)	-	2H	-SO_2NH_2: Sulfonamide protons. Exchangeable with D_2O.
6.80	Broad Singlet (br s)	-	2H	-NH_2 (C6): Primary amine protons. Exchangeable with D_2O.

Table 2: ^{13}C NMR Assignments (100 MHz, DMSO-d_6)

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Chemical Shift (δ, ppm)	Carbon Type	Assignment / Causality
158.5	Quaternary (C)	C6: Highly deshielded by the directly attached electronegative -NH_2 group.
146.2	Methine (CH)	C2: Deshielded by adjacent pyridine nitrogen.
138.4	Methine (CH)	C4: Aromatic methine adjacent to Br and SO_2NH_2.
130.1	Quaternary (C)	C3: Carbon bearing the electron-withdrawing sulfonamide group.
105.3	Quaternary (C)	C5: Carbon bearing the bromine atom (shielded via the heavy-atom effect).

Infrared (IR) Spectroscopy

Vibrational Causality

Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) spectroscopy is the gold standard for this compound. Traditional KBr pellet methods are highly susceptible to moisture absorption, which creates a broad -OH stretch that masks the critical -NH_2 and sulfonamide N-H stretching regions. ATR-FTIR preserves the solid-state polymorphic integrity of the API and provides a true representation of the supramolecular hydrogen-bonding network[3].

Standardized ATR-FTIR Protocol

- Background Subtraction: Collect a background spectrum of the ambient atmosphere using the clean diamond/ZnSe ATR crystal (32 scans, 4 cm^{-1} resolution).
- Sample Application: Place 1–2 mg of the solid powder directly onto the crystal. Apply consistent pressure using the ATR anvil to ensure intimate optical contact.
- Acquisition: Acquire 32 scans from 4000 to 400 cm^{-1}.

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Consolidated IR Data

Table 3: Key Vibrational Modes (ATR-FTIR, Solid State)

Wavenumber (cm^{-1})	Intensity	Assignment / Causality
~3450, 3350	Medium, Doublet	N-H Stretch (Primary Amine): Asymmetric and symmetric stretching of the C6-NH_2 group.
~3250	Medium, Broad	N-H Stretch (Sulfonamide): Hydrogen-bonded sulfonamide N-H stretch.
~1630	Strong	N-H Bend (Scissoring): Characteristic bending mode of the primary amine.
~1335	Strong	S=O Stretch (Asymmetric): Diagnostic peak for the sulfonyl group.
~1155	Strong	S=O Stretch (Symmetric): Diagnostic peak for the sulfonyl group.
~1040	Medium	C-Br Stretch: Halogen-carbon bond vibration in the fingerprint region.

Mass Spectrometry (MS)

Isotopic Causality and Fragmentation

Electrospray Ionization High-Resolution Mass Spectrometry (ESI-HRMS) in positive ion mode is utilized to confirm the exact mass. The most diagnostic feature of **6-Amino-5-bromopyridine-3-sulfonamide** is its isotopic signature. Bromine exists in nature as two stable isotopes, ^{79}Br (50.69%) and ^{81}Br (49.31%), in a nearly 1:1 ratio. Consequently, the protonated molecular ion [M+H]+ will present as a distinct doublet separated by 2 m/z units with equal

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intensity[2]. This serves as a built-in diagnostic tool to confirm that the bromine "exit vector" has not been inadvertently cleaved during upstream synthesis.

Standardized LC-MS Protocol

- System Suitability: Inject a standard tuning mix (e.g., Agilent ESI-L) to verify mass accuracy is <5 ppm across the 100–1000 m/z range.
- Sample Preparation: Dilute the compound to 1 µg/mL in a 50:50 mixture of LC-MS grade Methanol and Water containing 0.1% Formic Acid (to promote ionization).
- Acquisition: Run in ESI+ mode. Set capillary voltage to 3.5 kV and desolvation temperature to 350°C.

Consolidated MS Data

Table 4: ESI-HRMS Data and Fragmentation Pathways

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m/z Observed	Ion Type	Relative Abundance	Assignment / Causality
251.944	[M(79Br)+H]+	100%	Protonated molecular ion containing the ^{79}Br isotope.
253.942	[M(81Br)+H]+	~98%	Protonated molecular ion containing the ^{81}Br isotope (1:1 ratio confirms mono-bromination).
234.917	[M(79Br)+H−NH3]+	Variable	Loss of ammonia from the sulfonamide group.
171.966	[M(79Br)+H−SO2NH2]+	Variable	Cleavage of the entire sulfonamide moiety, leaving the brominated aminopyridine core.

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